

4-Benzylmorpholine: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 4-Benzylmorpholine

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Benzylmorpholine, a versatile heterocyclic amine, has carved a niche for itself as a crucial building block in the synthesis of a wide array of organic compounds. Its utility spans from being a key intermediate in the development of pharmaceuticals, including antihistamines, antipsychotics, and antimalarial agents, to its application in the manufacturing of dyes and as a corrosion inhibitor. This technical guide provides a comprehensive review of the literature on **4-benzylmorpholine**, detailing its chemical and physical properties, historical context, synthesis methodologies, and its diverse applications. The document further delves into the available quantitative data on the biological activities of its derivatives, offering insights into its potential in drug discovery and development.

Introduction

4-Benzylmorpholine, also known as N-benzylmorpholine, is an organic compound featuring a morpholine ring N-substituted with a benzyl group.^[1] Its unique structural combination imparts favorable physicochemical properties, making it a valuable synthon in organic chemistry. The morpholine moiety, a privileged scaffold in medicinal chemistry, is often associated with improved aqueous solubility and metabolic stability of drug candidates. The benzyl group, on the other hand, provides a lipophilic character and a site for further functionalization. This guide aims to consolidate the existing knowledge on **4-benzylmorpholine**, presenting a detailed overview for researchers and professionals in the field.

Chemical and Physical Properties

4-Benzylmorpholine is a colorless to pale yellow liquid with a mild odor.[2] It is relatively stable under normal conditions but may react violently with strong oxidizing agents.[2] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₅ NO	[1]
Molecular Weight	177.25 g/mol	[1]
CAS Number	10316-00-4	[1]
Melting Point	194°C	[2]
Boiling Point	309.18°C (rough estimate)	[2]
Flash Point	74.6°C	[2]
Density	1.0387 g/cm ³	[2]
Vapor Pressure	0.0122 mmHg at 25°C	[2]
pKa	6.60 ± 0.10 (Predicted)	[2]

History and Discovery

While the precise date and discoverer of the first synthesis of **4-benzylmorpholine** are not readily available in the reviewed literature, the morpholine scaffold itself has been a subject of interest since the early 20th century. The development of synthetic routes to various N-substituted morpholines likely emerged from the broader exploration of amine chemistry and the search for novel pharmacophores. The benzyl group, being a common protective group and a building block in organic synthesis, would have been a logical choice for substitution on the morpholine nitrogen.

Synthesis of 4-Benzylmorpholine

Several synthetic strategies can be employed for the preparation of **4-benzylmorpholine**. The most common methods involve the N-alkylation of morpholine with a benzyl halide or the reductive amination of benzaldehyde with morpholine.

N-Alkylation of Morpholine with Benzyl Halides

This method involves the direct reaction of morpholine with a benzyl halide, such as benzyl chloride or benzyl bromide, typically in the presence of a base to neutralize the hydrogen halide formed during the reaction.

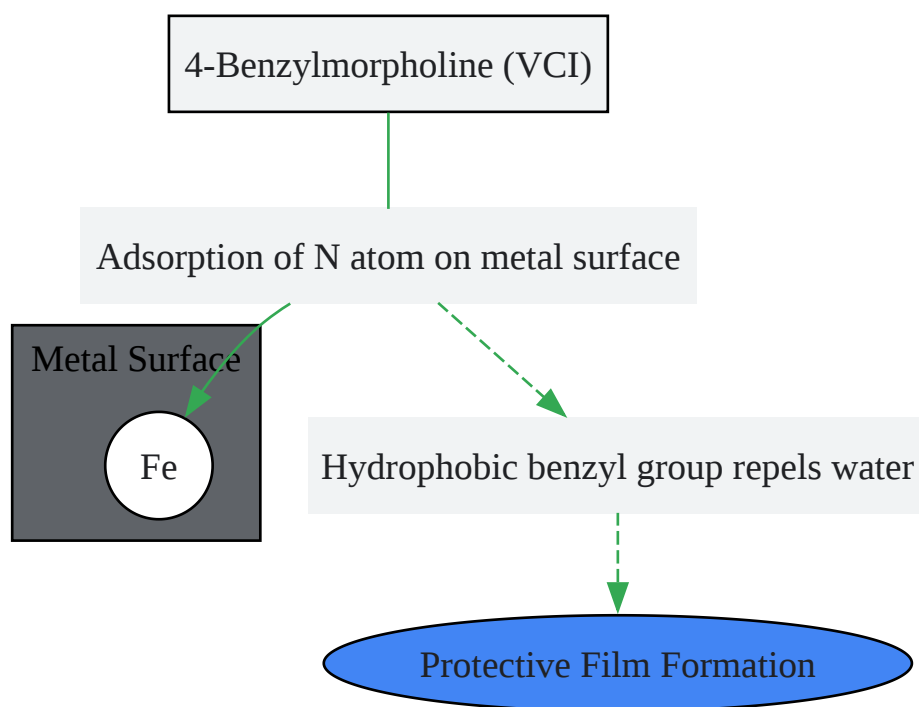
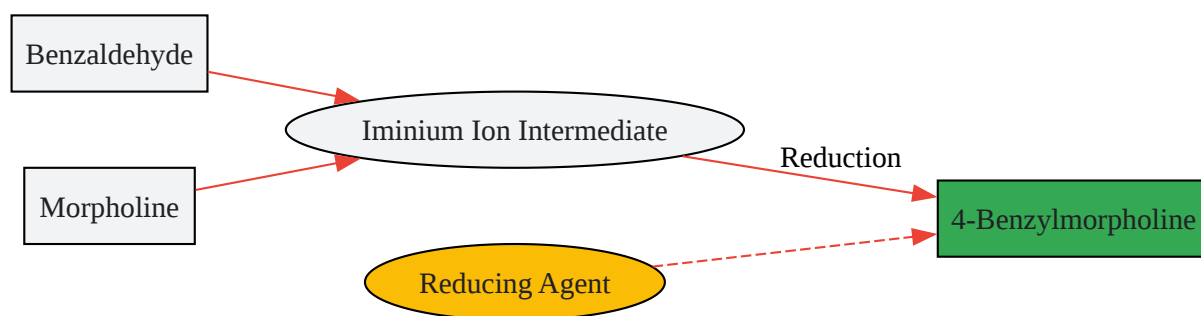
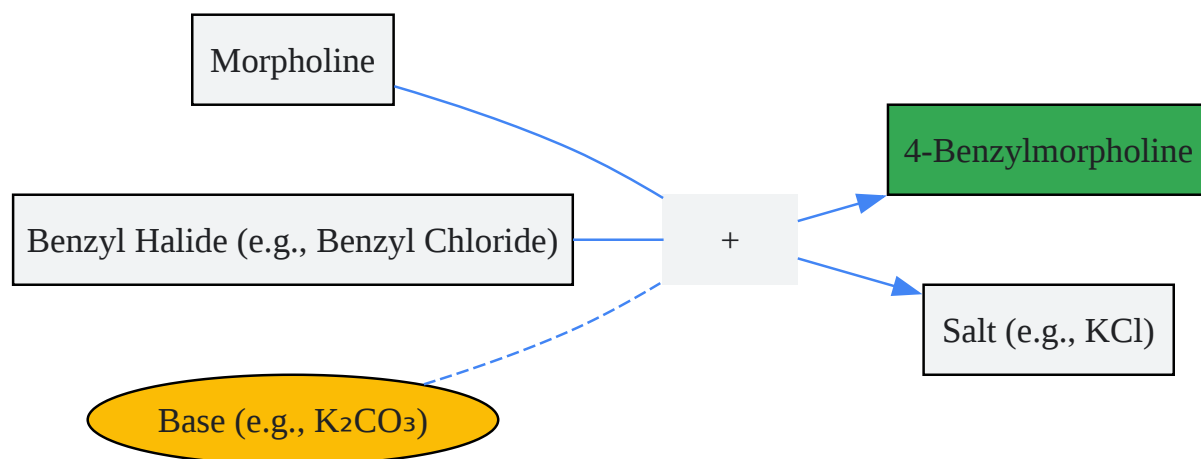
Experimental Protocol: Synthesis of 4-Benzyl-4-pentylmorpholin-4-ium chloride from N-pentylmorpholine and Benzyl Chloride

This protocol details the synthesis of a quaternary ammonium salt derivative, which involves a similar N-benylation step.

- Materials: N-pentylmorpholine, acetonitrile, potassium carbonate, benzyl chloride.[\[3\]](#)
- Procedure:
 - To a 50 ml round-bottom flask, add 2 g (0.013 mol) of N-pentylmorpholine.[\[3\]](#)
 - Add 5.4 ml (0.104 mol) of acetonitrile as the solvent.[\[3\]](#)
 - Add 0.013 mol of potassium carbonate (K_2CO_3).[\[3\]](#)
 - Add benzyl chloride in a 1:1 molar ratio to N-pentylmorpholine (0.013 mol).[\[3\]](#)
 - Heat the reaction mixture under reflux with magnetic stirring for 5 hours (monitored by TLC).[\[3\]](#)
 - After completion, evaporate the solvent.[\[3\]](#)
 - Dissolve the remaining potassium carbonate in water and extract the product with chloroform ($CHCl_3$).[\[3\]](#)
 - Evaporate the chloroform and dry the product under vacuum.[\[3\]](#)
 - Purify the obtained product using column chromatography.[\[3\]](#)

This protocol can be adapted for the synthesis of **4-benzylmorpholine** by using morpholine instead of N-pentylmorpholine.

Diagram: N-Alkylation of Morpholine



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- To cite this document: BenchChem. [4-Benzylmorpholine: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076435#4-benzylmorpholine-literature-review-and-history]

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